Spectroscopic Profile of Butylated Hydroxytoluene (BHT): A Technical Guide

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Compound of Interest

Compound Name:	*2,6-Di-tert-butyl-4-methylphenol*
CAS No.:	*950-56-1*
Cat. No.:	*B7761256*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the key spectroscopic data for Butylated Hydroxytoluene (BHT), a widely utilized synthetic antioxidant. The information presented herein is intended to serve as a crucial reference for professionals in research, science, and drug development, facilitating the identification, characterization, and quality control of this important compound.

Chemical Structure of BHT

Butylated Hydroxytoluene (**2,6-di-tert-butyl-4-methylphenol**) is a lipophilic organic compound with the chemical formula $C_{15}H_{24}O$. Its antioxidant properties are primarily due to the sterically hindered phenolic hydroxyl group, which can donate a hydrogen atom to quench free radicals.

Caption: Chemical structure of Butylated Hydroxytoluene (BHT).

Spectroscopic Data Summary

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The following tables summarize the key quantitative data from Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) analyses of BHT.

Table 1: ^{1}H NMR Spectroscopic Data of BHT

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
6.97	Singlet	2H	Aromatic Protons (Ar-H)
4.99	Singlet	1H	Phenolic Proton (-OH)
2.27	Singlet	3H	Methyl Protons (Ar-CH_3)
1.43	Singlet	18H	tert-Butyl Protons (-$C(CH_3)_3$)
Solvent: $CDCl_3$, Reference: TMS at 0 ppm[1]			

Table 2: ^{13}C NMR Spectroscopic Data of BHT

Chemical Shift (δ) ppm	Assignment
151.8	Aromatic Carbon (C-OH)
135.7	Aromatic Carbons (C-$C(CH_3)_3$)
128.0	Aromatic Carbon (C-CH_3)
125.4	Aromatic Carbons (C-H)
34.1	Quaternary Carbon (-$C(CH_3)_3$)
30.3	Methyl Carbons (-$C(CH_3)_3$)
21.2	Methyl Carbon (Ar-CH_3)
Solvent: $CDCl_3$, Reference: TMS at 0 ppm[2]	

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Table 3: IR Spectroscopic Data of BHT

Wavenumber (cm^{-1})	Description	Functional Group Assignment
3624 - 3628	Strong, sharp	O-H Stretch (Phenolic)
3068 - 3071	Weak	C-H Stretch (Aromatic)
2953 - 2956	Strong	Asymmetric C-H Stretch (Methyl)
2872 - 2911	Strong	Symmetric C-H Stretch (Methyl)
1431	Medium	C=C Stretch (Aromatic Ring)
1148	Medium	C-O Stretch (Phenolic)
580	Medium	Out-of-plane Phenol Ring Bending
Sample Preparation: KBr Pellet[3]		

Table 4: Mass Spectrometry (Electron Ionization) Data of BHT

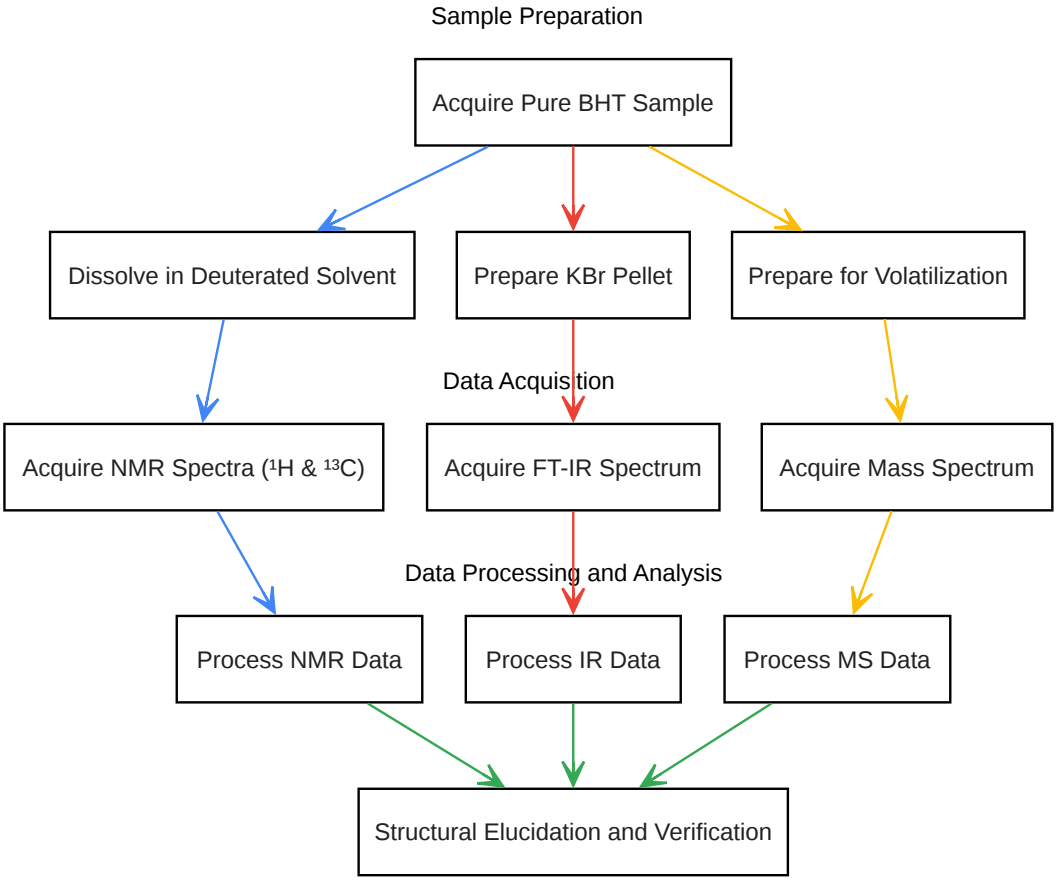
Mass-to-Charge Ratio (m/z)	Relative Abundance	Assignment
220	High	Molecular Ion $[M]^+$
205	Base Peak	$[M - CH_3]^+$
177	Moderate	$[M - C_3H_7]^+$
57	High	$[C_4H_9]^+$ (tert-butyl cation)
Ionization Method: Electron Ionization (EI)[4][5]		

Experimental Protocols

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The following sections provide detailed methodologies for the key spectroscopic experiments cited in this guide.

General Workflow for Spectroscopic Analysis



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Caption: A general workflow for the spectroscopic analysis of BHT.

Nuclear Magnetic Resonance (NMR) Spectroscopy

This protocol is for acquiring ^{1}H and ^{13}C NMR spectra of BHT.

- Sample Preparation:
  - Accurately weigh 5-10 mg of BHT and dissolve it in approximately 0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal

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standard.

- Transfer the solution to a 5 mm NMR tube.

- Instrument Parameters (^{1}H NMR):
  - Spectrometer Frequency: 400 MHz or higher.
  - Pulse Sequence: A standard 90° pulse.
  - Acquisition Time: 3-4 seconds.
  - Relaxation Delay: 1-2 seconds.
  - Number of Scans: 8-16.
- Instrument Parameters (^{13}C NMR):
  - Spectrometer Frequency: 100 MHz or higher.
  - Pulse Sequence: A standard 90° pulse with proton decoupling.
  - Acquisition Time: 1-2 seconds.
  - Relaxation Delay: 2-5 seconds.
  - Number of Scans: 1024 or more, depending on the desired signal-to-noise ratio.
- Data Processing:
  - Apply Fourier transformation to the acquired Free Induction Decay (FID).
  - Phase the spectrum and perform baseline correction.
  - Reference the spectra to the TMS signal at 0.00 ppm.

Infrared (IR) Spectroscopy

This protocol details the preparation of a KBr pellet for the analysis of solid BHT.

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- Sample Preparation:
  - Thoroughly dry spectroscopic grade potassium bromide (KBr) in an oven at 110°C for at least 2 hours and store it in a desiccator.
  - In an agate mortar, grind 1-2 mg of BHT to a fine powder.
  - Add approximately 200 mg of the dried KBr to the mortar and gently mix with the BHT powder.
  - Grind the mixture for 1-2 minutes until a fine, homogeneous powder is obtained.
- Pellet Formation:
  - Transfer the mixture to a pellet die.
  - Place the die in a hydraulic press and apply a pressure of 8-10 tons for 2-3 minutes to form a transparent or translucent pellet.
- Data Acquisition:
  - Acquire a background spectrum using a pure KBr pellet.
  - Place the BHT-KBr pellet in the sample holder and acquire the sample spectrum over a range of 4000-400 cm^{-1}.

Mass Spectrometry (MS)

This protocol outlines the general procedure for obtaining an electron ionization mass spectrum of BHT.

- Sample Introduction:
  - Introduce a small quantity of crystalline BHT into the mass spectrometer's ion source using a direct insertion probe or through a gas chromatograph (GC-MS).
  - If using a direct insertion probe, heat the probe to volatilize the sample.
- Ionization:

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- Utilize an electron ionization (EI) source.
- Bombard the gaseous BHT molecules with electrons accelerated to an energy of 70 eV.

- Mass Analysis:
  - Separate the resulting ions based on their mass-to-charge ratio (m/z) using a mass analyzer (e.g., quadrupole, time-of-flight).
  - Detect the ions and generate a mass spectrum representing the relative abundance of each ion.

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